

An In-depth Technical Guide to the Chemical Properties of Bismuth Nitrate Pentahydrate

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Compound of Interest

Compound Name: *Bismuth nitrate*

Cat. No.: *B081892*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bismuth nitrate pentahydrate, $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$, is an inorganic salt of significant interest in various scientific and industrial fields, particularly in pharmaceutical development.[1] Its utility as a precursor for other bismuth compounds, its catalytic activity in organic synthesis, and its therapeutic applications in gastroenterology underscore the importance of a thorough understanding of its chemical properties. This technical guide provides a comprehensive overview of the core chemical characteristics of **bismuth nitrate** pentahydrate, including its physical and chemical properties, solubility, reactivity, and thermal decomposition, supported by experimental protocols and visual representations of its mechanisms of action.

Core Chemical and Physical Properties

Bismuth nitrate pentahydrate is a colorless, crystalline solid that is highly hygroscopic.[2] It possesses a slight nitric acid odor and is known to be deliquescent, readily absorbing moisture from the air.[1][3]

Table 1: Physical and Chemical Properties of **Bismuth Nitrate** Pentahydrate

Property	Value	References
Chemical Formula	$\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$	[2]
Molecular Weight	485.07 g/mol	[2]
Appearance	Colorless, triclinic crystals	[2][3]
Odor	Slight nitric acid odor	[1][3]
Density	2.83 g/cm ³	[2]
Melting Point	30 °C (decomposes)	[2]
Boiling Point	75-80 °C (decomposes)	[3]
Crystal Structure	Triclinic	[2]

Solubility Profile

Bismuth nitrate pentahydrate exhibits complex solubility behavior. It is readily soluble in dilute acids, such as nitric acid and acetic acid, as well as in glycerol and acetone.[2][4] However, it is practically insoluble in ethanol and ethyl acetate.[2] In water, **bismuth nitrate** pentahydrate undergoes rapid hydrolysis to form insoluble bismuth oxynitrates, also known as bismuth subnitrate.[2][5] To prevent hydrolysis and achieve dissolution in aqueous media, the presence of an acid, typically nitric acid, is necessary to maintain a low pH.[5]

Table 2: Solubility of **Bismuth Nitrate** Pentahydrate in Acidified Water

Solvent System	Concentration of $\text{Bi}(\text{NO}_3)_3$	Temperature	Reference
0.922 N Nitric Acid	86.86 g / 100 cm ³	"Ordinary Temperature"	[6]
2.3 N Nitric Acid	80.37 g / 100 cm ³	"Ordinary Temperature"	[6]

Reactivity and Thermal Decomposition

Bismuth nitrate pentahydrate is a strong oxidizing agent and is incompatible with combustible materials, reducing agents, and finely powdered metals.[3] Its primary reactivity in aqueous solutions is hydrolysis, which is highly dependent on the pH of the medium.

Hydrolysis

In neutral or near-neutral aqueous solutions, **bismuth nitrate** pentahydrate hydrolyzes to form various basic **bismuth nitrates**. The exact composition of the product depends on the specific reaction conditions. A common product of this hydrolysis is bismuth subnitrate.[7]

Thermal Decomposition

Upon heating, **bismuth nitrate** pentahydrate decomposes. The decomposition process involves the loss of water of hydration followed by the decomposition of the nitrate salt to form bismuth(III) oxide (Bi_2O_3) and nitrogen oxides.

Table 3: Thermal Decomposition Data

Temperature Range (°C)	Event	Products
30 - 80	Melting and loss of water of hydration	Anhydrous Bismuth Nitrate
> 80	Decomposition	Bismuth(III) Oxide (Bi_2O_3), Nitrogen Oxides (NO_x)

Note: The exact temperatures and intermediate products can vary depending on the heating rate and atmospheric conditions.

Applications in Drug Development

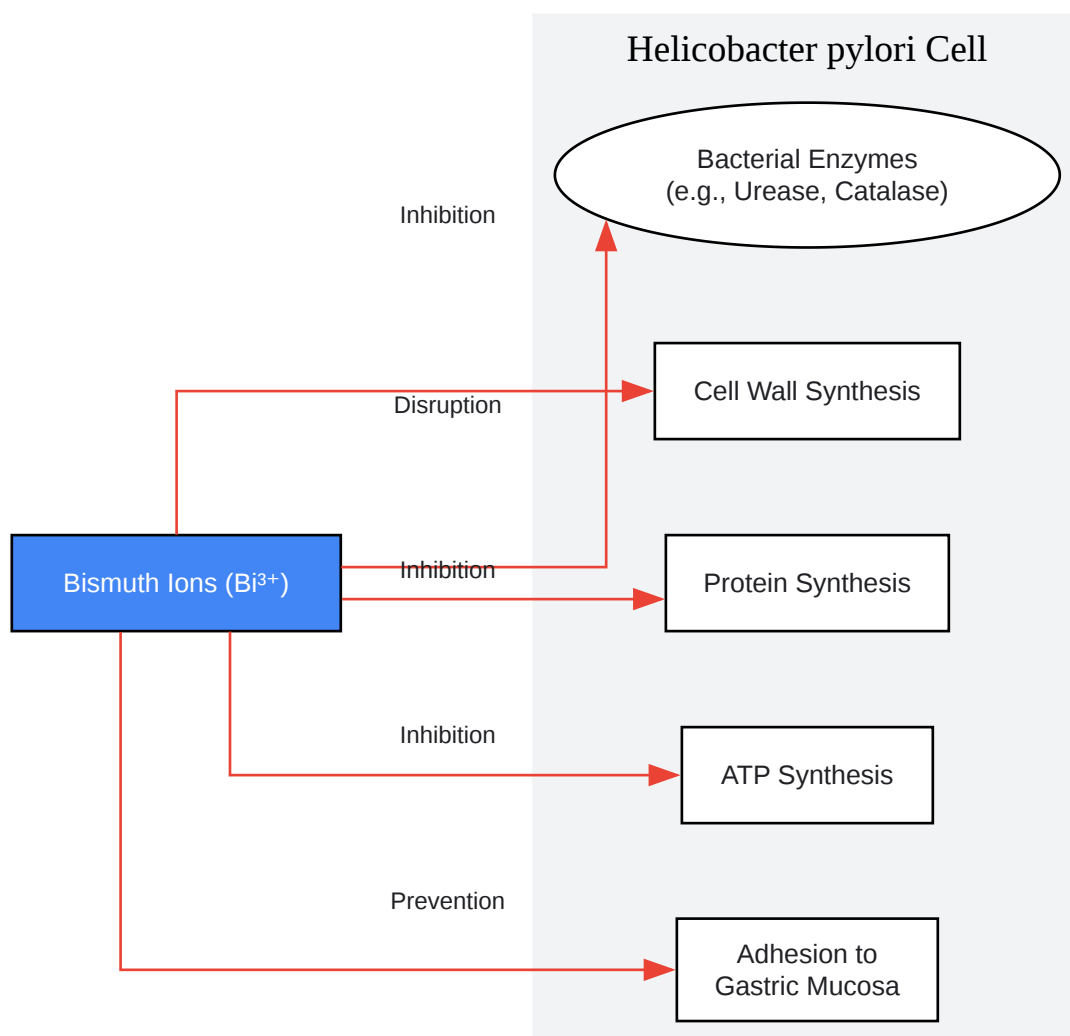
Bismuth compounds, including derivatives of **bismuth nitrate**, have long been used in medicine for their therapeutic properties, particularly in the treatment of gastrointestinal disorders.[1] Bismuth subnitrate, formed from the hydrolysis of **bismuth nitrate** pentahydrate, is a key component in some over-the-counter stomach relief products.

Mechanism of Action against *Helicobacter pylori*

Bismuth compounds are effective in the eradication of *Helicobacter pylori*, a bacterium strongly associated with peptic ulcers and gastritis. The antimicrobial action of bismuth is multifaceted and involves several mechanisms:

- Enzyme Inhibition: Bismuth ions inhibit the activity of crucial bacterial enzymes.[\[8\]](#)[\[9\]](#)
- Disruption of Cell Wall Synthesis: Bismuth interferes with the synthesis of the bacterial cell wall.[\[8\]](#)
- Inhibition of Protein Synthesis: Protein synthesis within the bacterium is also inhibited.[\[8\]](#)
- ATP Synthesis Inhibition: Bismuth disrupts the production of ATP, the cell's primary energy currency.[\[10\]](#)
- Prevention of Adhesion: It prevents the adhesion of *H. pylori* to the gastric mucosa.[\[10\]](#)

These multiple points of attack are believed to contribute to the low incidence of bacterial resistance to bismuth-based therapies.[\[8\]](#)

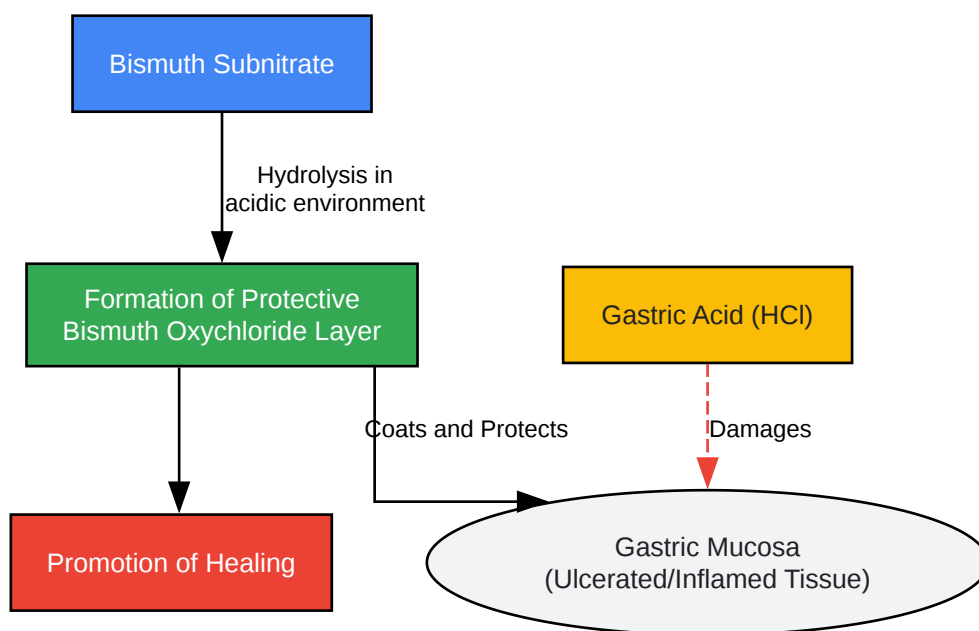


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Caption: Antimicrobial mechanisms of bismuth against *H. pylori*.

Mucosal Protection

In the acidic environment of the stomach, bismuth subnitrate forms a protective layer over the gastric mucosa.[11][12] This barrier shields ulcer craters and inflamed tissues from gastric acid and pepsin, thereby promoting healing.[11]



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Caption: Mechanism of mucosal protection by bismuth subnitrate.

Experimental Protocols

Synthesis of Bismuth Nitrate Pentahydrate

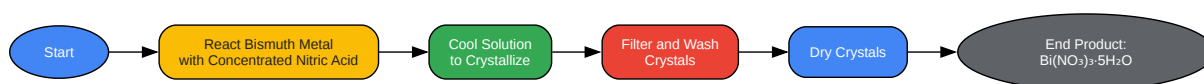
This protocol describes the synthesis of **bismuth nitrate** pentahydrate from metallic bismuth.

Materials:

- Bismuth metal (granules or powder)
- Concentrated nitric acid (68-70%)
- Distilled water
- Beaker
- Glass stirring rod
- Heating plate
- Filtration apparatus (e.g., Buchner funnel and flask)

Procedure:

- In a well-ventilated fume hood, carefully add a stoichiometric amount of bismuth metal to a beaker containing concentrated nitric acid. The reaction is exothermic and will produce nitrogen oxide gases, which are toxic.
- Gently heat the mixture while stirring to ensure the complete dissolution of the bismuth metal.[13]
- Once the bismuth has completely dissolved, allow the solution to cool slowly to room temperature.
- Crystals of **bismuth nitrate** pentahydrate will precipitate out of the solution.
- Collect the crystals by vacuum filtration and wash them with a small amount of ice-cold distilled water.
- Dry the crystals in a desiccator over a suitable drying agent.



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Caption: Workflow for the synthesis of **bismuth nitrate** pentahydrate.

Quantitative Analysis by Complexometric Titration

This protocol outlines the determination of bismuth content in a sample of **bismuth nitrate** pentahydrate using EDTA titration.[14][15][16]

Materials:

- **Bismuth nitrate** pentahydrate sample
- Standardized 0.01 M EDTA solution

- Nitric acid (concentrated)
- Distilled water
- Xylenol orange indicator
- Buffer solution (pH ~1.5-1.6)
- Burette, beaker, and other standard laboratory glassware

Procedure:

- Accurately weigh a sample of **bismuth nitrate** pentahydrate and dissolve it in a small amount of concentrated nitric acid.
- Dilute the solution with distilled water to a suitable volume in a volumetric flask.
- Pipette an aliquot of the sample solution into a beaker and adjust the pH to approximately 1.5-1.6 using a suitable buffer.
- Add a few drops of xylenol orange indicator. The solution should turn a reddish-purple color.
- Titrate the solution with the standardized 0.01 M EDTA solution until the color changes to a clear yellow, which indicates the endpoint.[\[14\]](#)
- Record the volume of EDTA used and calculate the concentration of bismuth in the original sample.

Thermal Analysis by TGA/DSC

This protocol provides a general procedure for the thermal analysis of **bismuth nitrate** pentahydrate using Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).[\[17\]](#)

Materials:

- **Bismuth nitrate** pentahydrate sample
- TGA/DSC instrument

- Sample pans (e.g., alumina or platinum)
- Inert gas supply (e.g., nitrogen)

Procedure:

- Calibrate the TGA/DSC instrument according to the manufacturer's instructions.
- Accurately weigh a small amount of the **bismuth nitrate** pentahydrate sample (typically 5-10 mg) into a sample pan.
- Place the sample pan in the instrument's furnace.
- Set the experimental parameters, including the temperature range (e.g., room temperature to 600 °C), heating rate (e.g., 10 °C/min), and atmosphere (e.g., nitrogen flow).
- Run the analysis and record the TGA (mass change) and DSC (heat flow) data as a function of temperature.
- Analyze the resulting curves to identify thermal events such as melting, dehydration, and decomposition.

Conclusion

Bismuth nitrate pentahydrate is a compound with a rich and complex chemistry that underpins its diverse applications. For researchers, scientists, and drug development professionals, a detailed understanding of its properties, from its fundamental physical characteristics to its intricate mechanisms of action in biological systems, is paramount. The data and protocols presented in this guide offer a solid foundation for further research and development involving this versatile bismuth salt.

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